

GNE-149 Administration in Xenograft Mouse Models: Application Notes and Protocols

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Compound of Interest

Compound Name: GNE-149
CAS No.: 1953132-75-6
Cat. No.: B15621845

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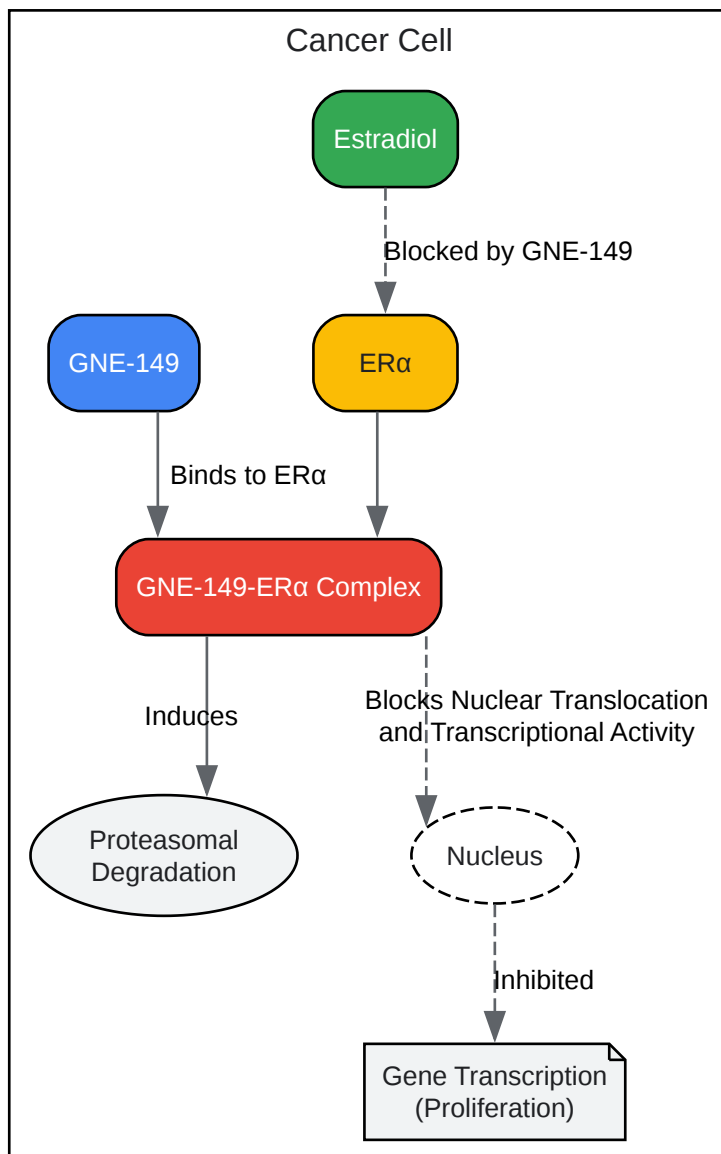
Introduction

GNE-149 is an orally bioavailable small molecule that functions as a full antagonist and a selective estrogen receptor degrader (SERD) of Estrogen Receptor Alpha (ER α).^{[1][2]} It has demonstrated potent anti-proliferative activity and robust in vivo efficacy in preclinical models of ER-positive breast cancer, including those with ESR1 mutations that confer resistance to standard endocrine therapies.^[1] These application notes provide detailed protocols for the administration of **GNE-149** in xenograft mouse models and for assessing its biological activity.

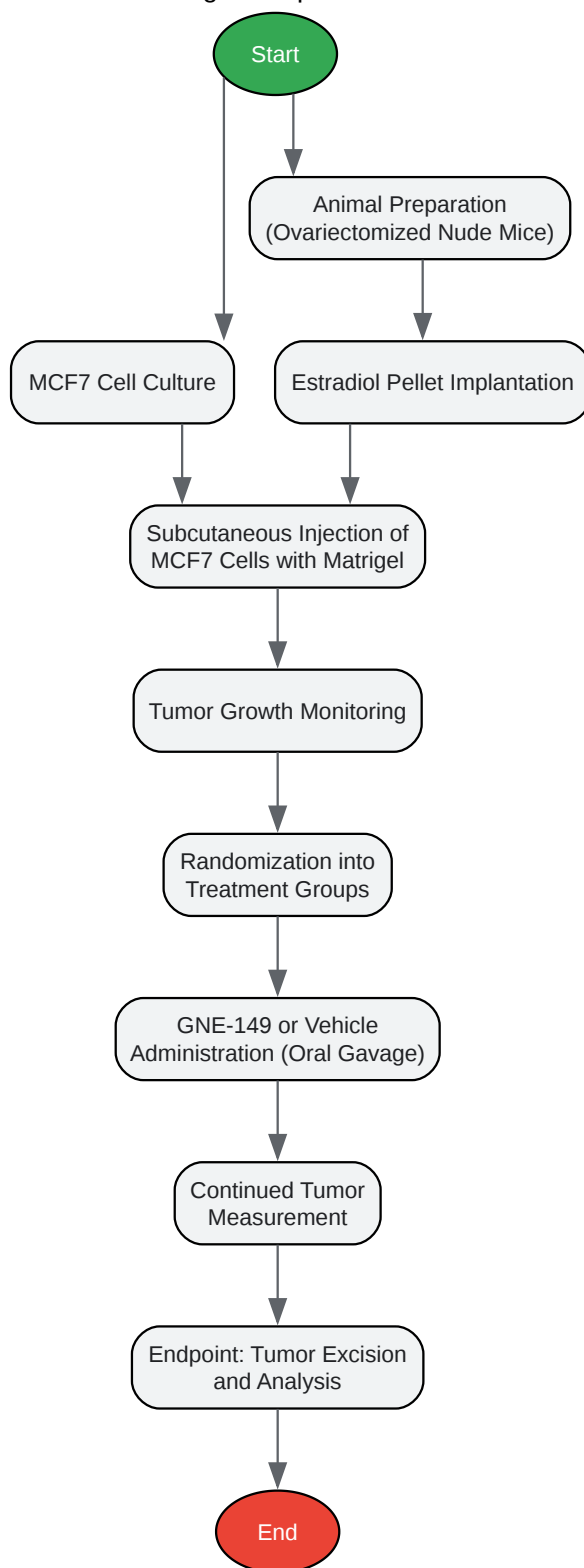
Mechanism of Action

GNE-149 exerts its anti-tumor effects through a dual mechanism of action. Firstly, it acts as a full antagonist, competitively binding to ER α and blocking the transcriptional activation induced by estradiol. Secondly, it is a potent SERD, inducing the degradation of the ER α protein.^{[1][2]} This dual action effectively abrogates ER α signaling, leading to the inhibition of tumor growth in ER-dependent cancers.

GNE-149 Mechanism of Action



MCF7 Xenograft Experimental Workflow

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References

- 1. Discovery of GNE-149 as a Full Antagonist and Efficient Degradar of Estrogen Receptor alpha for ER+ Breast Cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. Discovery of GNE-149 as a Full Antagonist and Efficient Degradar of Estrogen Receptor alpha for ER+ Breast Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
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